Understanding the Molecule: Structure and Physicochemical Properties

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Compound of Interest

Compound Name:	*5-Aminoquinoline-3-carbonitrile*
CAS No.:	*2090560-32-8*
Cat. No.:	*B2814105*

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The solubility behavior of **5-Aminoquinoline-3-carbonitrile** is intrinsically linked to its molecular architecture. The structure features a fused aromatic quinoline core, which is hydrophobic, substituted with two polar functional groups: a primary amine ($-NH_2$) at position 5 and a nitrile ($-C\equiv N$) group at position 3.

- Quinoline Core: The bicyclic aromatic system is inherently nonpolar and contributes to poor solubility in aqueous media but favorable interactions with aromatic and nonpolar organic solvents.
- Amino Group ($-NH_2$): This group is a hydrogen bond donor and a weak base. It significantly increases polarity and can participate in hydrogen bonding with protic solvents. Its basicity (pKa of the conjugate acid of the parent 5-aminoquinoline is ~4.85) means that solubility can be dramatically increased in acidic aqueous solutions due to the formation of a more polar ammonium salt.[2]
- Nitrile Group ($-C\equiv N$): The cyano group is strongly polar and acts as a hydrogen bond acceptor. It enhances solubility in polar aprotic solvents.

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The interplay of the hydrophobic core with these two polar, hydrogen-bonding capable groups results in a complex solubility profile, suggesting moderate solubility in a range of polar organic solvents but limited solubility in water and nonpolar hydrocarbons.

Table 1: Predicted Physicochemical Properties of **5-Aminoquinoline-3-carbonitrile**

Property	Predicted Value / Information	Rationale / Source
Molecular Formula	$C_{10}H_7N_3$	Derived from structure.
Molecular Weight	169.18 g/mol	Calculated from formula.
Appearance	Likely a yellow or brown crystalline solid	Based on related compounds like 5-Aminoquinoline.[3]
Melting Point	>200 °C (Decomposition likely)	High degree of polarity, aromaticity, and potential for strong intermolecular hydrogen bonding suggests a high melting point. The melting point of 2-amino-1-phenyl-benzo[f]quinoline-3-carbonitrile is 207°C.[1]
Hydrogen Bond Donors	1 (from $-NH_2$)	Structural analysis.
Hydrogen Bond Acceptors	3 (2 from quinoline N and cyano N)	Structural analysis.
Predicted logP	~1.5 - 2.5	Estimated based on the hydrophobic quinoline core balanced by two polar functional groups.

Predicted Qualitative Solubility Profile

While specific experimental data for **5-Aminoquinoline-3-carbonitrile** is not widely published, a qualitative solubility profile can be predicted based on the "like dissolves like" principle and data from analogous structures.[4][5]

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Table 2: Predicted Solubility of **5-Aminoquinoline-3-carbonitrile** in Common Organic Solvents

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Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Aprotic	DMSO, DMF, NMP	High to Moderate	These solvents are excellent hydrogen bond acceptors and have high polarity, effectively solvating both the polar functional groups and the quinoline ring system. DMSO and DMF are often effective solvents for similar heterocyclic compounds.[5]
Acetonitrile, Acetone	Moderate to Low	While polar, these solvents are weaker hydrogen bond acceptors than DMSO or DMF. Solubility is expected to be lower.[6]	
Polar Protic	Methanol, Ethanol	Moderate to Low	These solvents can act as both hydrogen bond donors and acceptors, interacting with the amino and nitrile groups. However, the hydrophobic quinoline core may limit high solubility. Solubility of related compounds in alcohols is often moderate.[7]

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Water	Low	The large, hydrophobic aromatic core is the dominant feature, leading to poor aqueous solubility at neutral pH.	
Nonpolar	Toluene, Hexane, Diethyl Ether	Very Low / Insoluble	The molecule's overall high polarity, due to the amino and nitrile groups, prevents significant interaction with nonpolar solvents.
Chlorinated	Dichloromethane (DCM), Chloroform	Low	These solvents have low polarity and are poor hydrogen bonders, making them unlikely to be effective. Oligomers of 5-aminoquinoline show poor solubility in chloroform.[5]

Experimental Protocols for Solubility Determination

Accurate solubility data is best obtained through direct experimental measurement. The choice between determining thermodynamic or kinetic solubility depends on the application. Thermodynamic solubility is the true equilibrium value, crucial for formulation, while kinetic solubility is more relevant for early-stage drug discovery and high-throughput screening.

Thermodynamic (Equilibrium) Solubility Determination

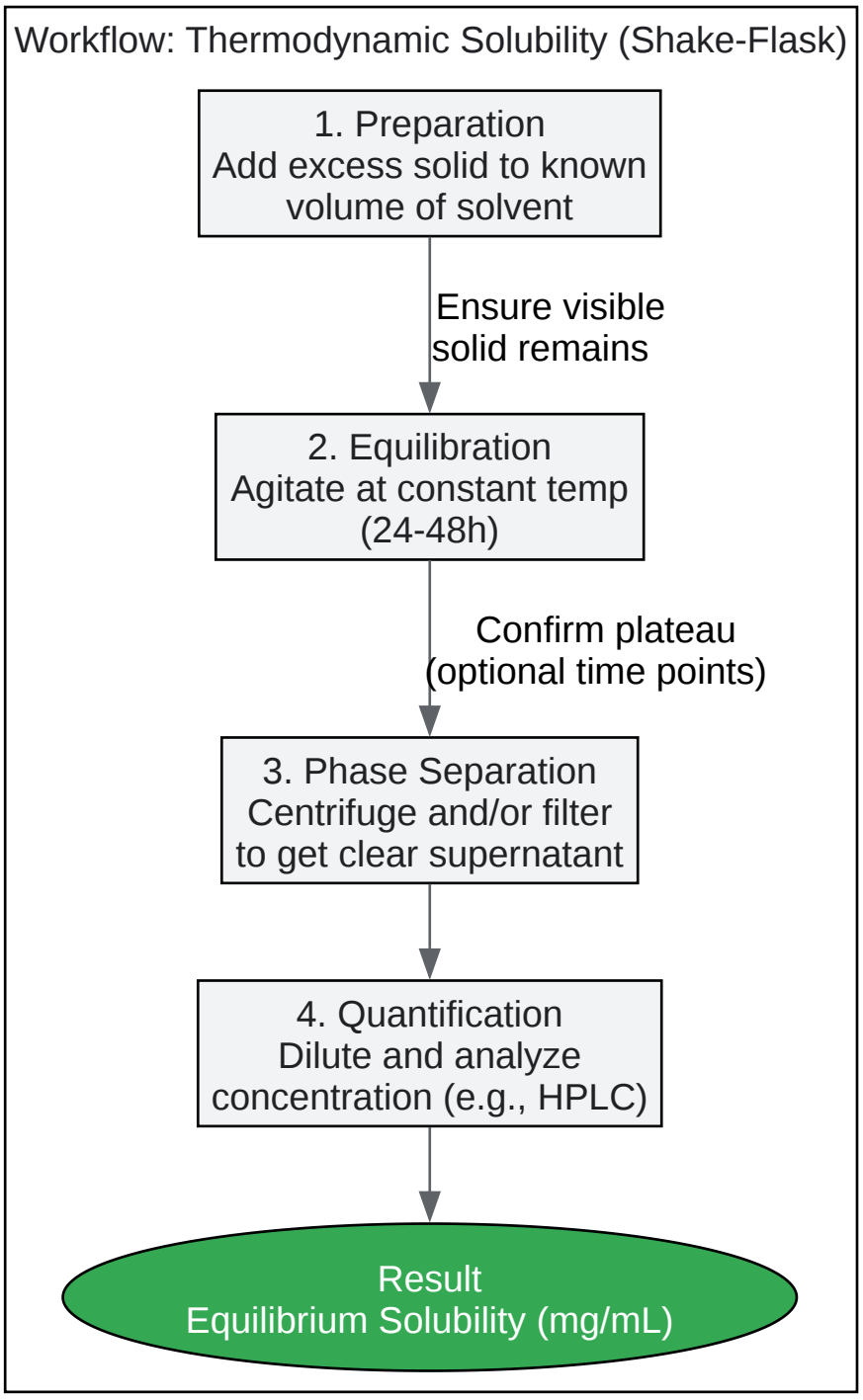
The shake-flask method is the gold-standard technique for determining thermodynamic solubility.[4] It measures the concentration of a compound in a saturated solution at equilibrium.

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Protocol: Shake-Flask Method

- Preparation: Add an excess amount of solid **5-Aminoquinoline-3-carbonitrile** to a known volume of the selected solvent in a sealed glass vial.
    - Senior Application Scientist's Note: "Excess" is critical. There must be visible undissolved solid at the end of the experiment to ensure the solution is saturated. A starting point is to add 5-10 mg of solid to 1 mL of solvent.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25 °C) using an orbital shaker or rotator for a sufficient period to reach equilibrium.
    - Senior Application Scientist's Note: A minimum of 24 hours is standard. For crystalline compounds, 48-72 hours may be necessary. It is best practice to take measurements at multiple time points (e.g., 24h and 48h) to confirm that the concentration has reached a plateau.
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Carefully separate the supernatant from the solid.
    - Senior Application Scientist's Note: Centrifugation (e.g., 10,000 rpm for 15 minutes) followed by filtering the supernatant through a 0.22 µm syringe filter (ensure the filter material is compatible with the solvent) is the most robust method to remove all particulate matter without disturbing the equilibrium.
- Quantification: Dilute an aliquot of the clear, saturated solution with a suitable mobile phase or solvent. Determine the concentration using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: Calculate the solubility based on the measured concentration and the dilution factor. The result is typically expressed in mg/mL or µg/mL.

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Caption: Workflow for Thermodynamic Solubility Determination.

Kinetic Solubility Determination

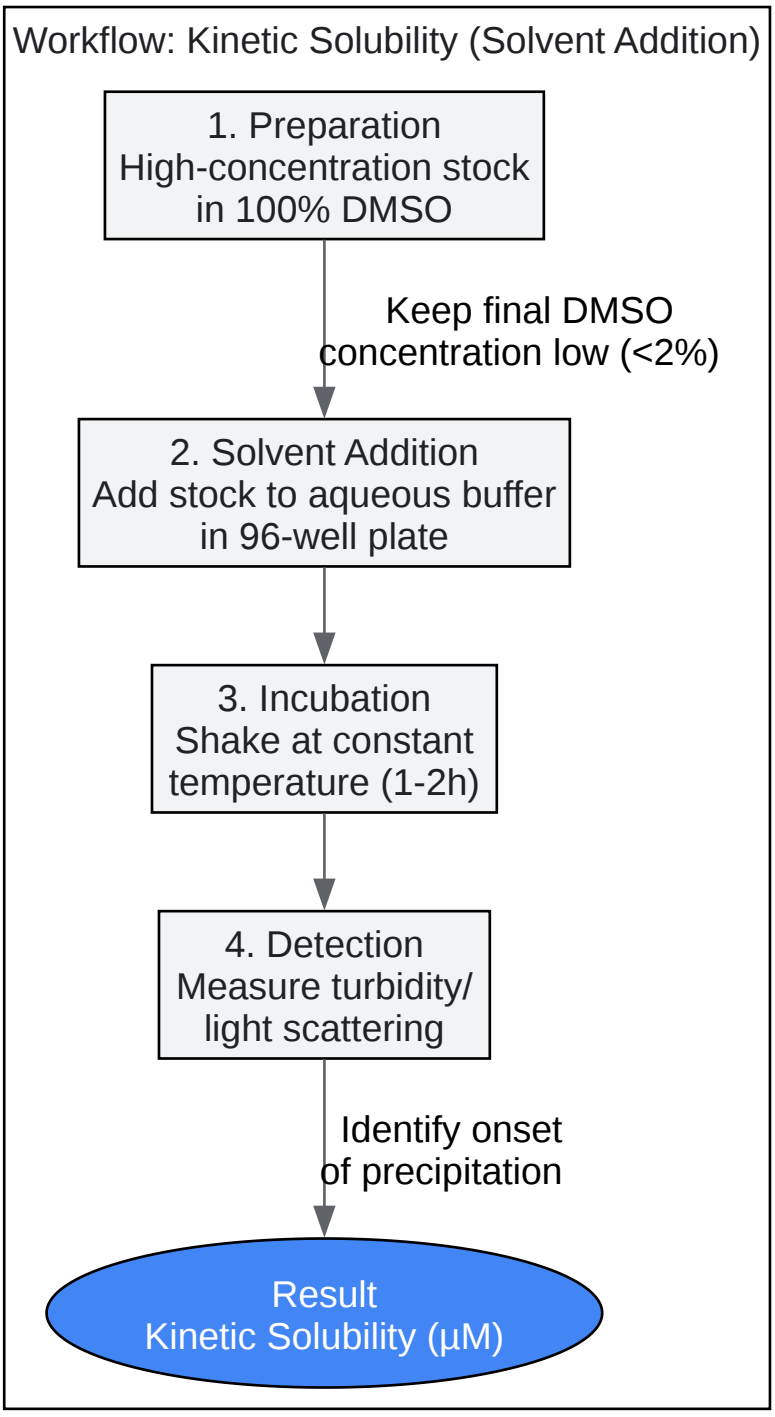
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Kinetic solubility measures the concentration at which a compound precipitates from a supersaturated solution, typically prepared by diluting a high-concentration DMSO stock into an aqueous buffer. This is a high-throughput method that simulates conditions in early drug screening assays.

Protocol: Solvent Addition Method

- Stock Solution Preparation: Prepare a high-concentration stock solution of **5-Aminoquinoline-3-carbonitrile** in 100% DMSO (e.g., 10 mM).
- Serial Dilution: In a 96-well plate, perform serial dilutions of the DMSO stock solution.
- Addition to Buffer: Transfer a small, precise volume of each DMSO stock dilution into a corresponding well of a 96-well plate containing the aqueous buffer of interest (e.g., Phosphate-Buffered Saline, pH 7.4). The final DMSO concentration should be kept low (typically <1-2%) to minimize co-solvent effects.
- Incubation: Shake the plate for a set period (e.g., 1-2 hours) at a constant temperature.
- Precipitation Detection: Measure the turbidity or light scattering in each well using a nephelometer or a plate reader capable of absorbance measurements. The concentration at which a sharp increase in signal is observed corresponds to the onset of precipitation.
- Quantification: The concentration of the highest-concentration well that remains clear (below the precipitation threshold) is reported as the kinetic solubility.

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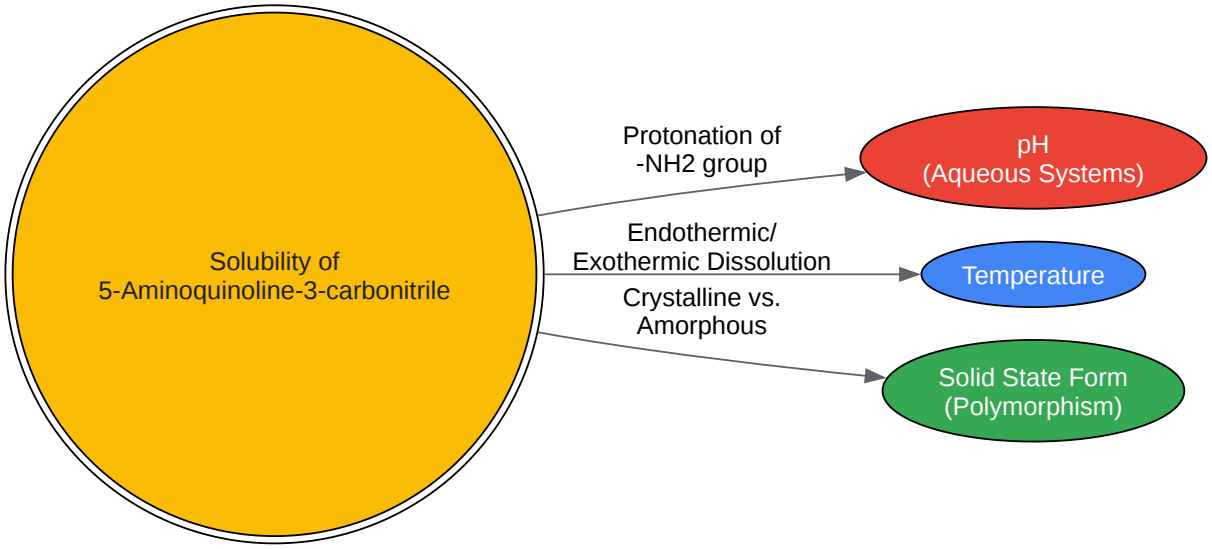
Caption: Workflow for Kinetic Solubility Determination.

Key Factors Influencing Solubility

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Several environmental and physical factors can significantly alter the measured solubility of **5-Aminoquinoline-3-carbonitrile**.

- pH: Due to the basic amino group, the solubility in aqueous media is expected to be highly pH-dependent. In acidic conditions (pH < pKa of the conjugate acid), the amino group will be protonated, forming a cationic salt that is significantly more water-soluble.
- Temperature: For most solids, solubility increases with temperature as the dissolution process is often endothermic. This relationship should be determined experimentally if the compound will be used in processes at various temperatures.
- Polymorphism: The compound may exist in different crystalline forms (polymorphs) or as an amorphous solid. Amorphous forms are generally more soluble but less stable than their crystalline counterparts. It is crucial to characterize the solid form being used for solubility measurements.



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Caption: Key factors influencing the solubility of the compound.

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Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **5-Aminoquinoline-3-carbonitrile** is not readily available, data from the closely related 5-Aminoquinoline provides a strong basis for safe handling procedures.[3][8] Compounds in this class are often irritating and may be harmful if swallowed, inhaled, or absorbed through the skin.[8]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- Handling: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid dust inhalation.[8] Avoid contact with skin and eyes.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8] The parent compound, 5-aminoquinoline, is noted to be air and light sensitive, so storage under an inert atmosphere (e.g., argon or nitrogen) and in an amber vial is recommended to maintain product quality.[8][9]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[8]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not empty into drains.

Conclusion

Understanding the solubility of **5-Aminoquinoline-3-carbonitrile** is a prerequisite for its successful application in research and development. This guide has established a predicted solubility profile based on first principles of chemical structure, highlighting its likely affinity for polar aprotic solvents like DMSO and DMF and its pH-dependent solubility in aqueous media. Furthermore, it has provided detailed, field-tested protocols for the experimental determination of both thermodynamic and kinetic solubility. By applying these methodologies and remaining mindful of the key influencing factors and safety precautions, researchers can confidently generate the reliable solubility data needed to advance their work with this valuable chemical entity.

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